

# Application Note: Structural Elucidation and Bioactivity of Coelonin

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## Compound of Interest

Compound Name: **Coelonin**

Cat. No.: **B3029895**

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## Introduction

**Coelonin**, a dihydrophenanthrene compound isolated from medicinal plants such as *Bletilla striata*, has demonstrated significant anti-inflammatory properties.<sup>[1][2][3]</sup> This application note provides a detailed analysis of **Coelonin** using Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), offering protocols for its characterization. Furthermore, it delves into its mechanism of action, providing a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery. **Coelonin** has been shown to inhibit the expression of pro-inflammatory cytokines such as IL-1 $\beta$ , IL-6, and TNF- $\alpha$ .<sup>[1][3]</sup>

## Structural and Mass Spectrometry Data

The structural elucidation of **Coelonin** was performed using a combination of NMR spectroscopy and electrospray ionization mass spectrometry (ESI-MS).

Table 1: Mass Spectrometry Data for **Coelonin**

Parameter	Observed Value
Ionization Mode	ESI
Mass-to-Charge Ratio (m/z)	245.1108 [M+H] <sup>+</sup>

Table 2:  $^1\text{H}$  NMR Spectroscopic Data for **Coelonin** (CD<sub>3</sub>OD)

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
2.79	m	-	4H, CH <sub>2</sub>
3.71	s	-	3H, OCH <sub>3</sub>
6.19	dd	1.8, 2.4	1H, H-4
6.25	dd	1.8, 1.8	2H, H-2, 6
6.63	m	-	3H, H-2', 4', 6'
7.08	dd	7.8, 8.4	1H, H-5'

Table 3:  $^{13}\text{C}$  NMR Spectroscopic Data for **Coelonin** (CD<sub>3</sub>OD)

Chemical Shift ( $\delta$ ) ppm	Assignment
160.83	C-5
157.98	C-3
157.68	C-2
156.93	C-3'
156.04	C-4
154.63	C-7
144.06	C-1
143.29	C-1'
140.42	C-10a
139.08	C-8a
128.84	C-5'
128.63	C-5
124.77	C-5a
119.43	C-6'
115.37	C-8
114.93	C-2'
113.61	C-4a
112.36	C-4'
112.17	C-6
107.63	C-2
106.90	C-1
105.12	C-6
98.54	C-4

97.83	C-3
54.45	-OCH <sub>3</sub>
54.10	OCH <sub>3</sub>
37.80	CH <sub>2</sub> -a'
37.47	CH <sub>2</sub> -a
30.38	C-10
29.80	C-9

## Experimental Protocols

### Sample Preparation for NMR and MS Analysis

- Isolation: **Coelonin** is isolated from the powdered, dried tubers of *Bletilla striata* via extraction with 95% ethanol. The resulting extract is then subjected to chromatographic separation techniques, such as column chromatography over silica gel and polyamide, followed by preparative high-performance liquid chromatography (HPLC) to yield pure **Coelonin**.<sup>[1]</sup>
- Purity Assessment: The purity of the isolated **Coelonin** is determined to be >98% using analytical HPLC.<sup>[1][4]</sup>
- Sample Preparation: For NMR analysis, a few milligrams of purified **Coelonin** are dissolved in a deuterated solvent such as methanol-d<sub>4</sub> (CD<sub>3</sub>OD). For ESI-MS analysis, a dilute solution of **Coelonin** is prepared in a suitable solvent like methanol.

## NMR Spectroscopy

- Instrumentation: <sup>1</sup>H and <sup>13</sup>C NMR spectra are recorded on a Bruker DRX-600 spectrometer.
- <sup>1</sup>H NMR Acquisition:
  - Solvent: CD<sub>3</sub>OD
  - Frequency: 600 MHz

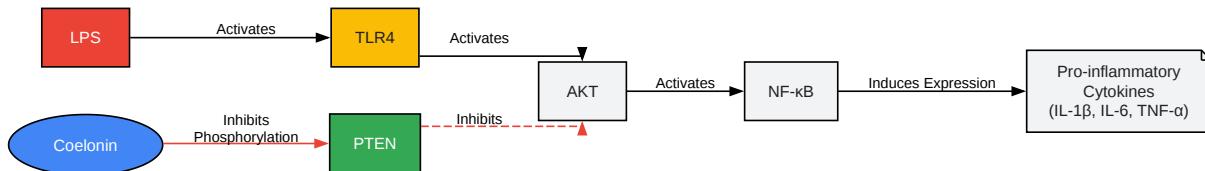
- Parameters: Standard acquisition parameters for  $^1\text{H}$  NMR are used.
- $^{13}\text{C}$  NMR Acquisition:
  - Solvent:  $\text{CD}_3\text{OD}$
  - Frequency: 150 MHz
  - Parameters: Standard acquisition parameters for  $^{13}\text{C}$  NMR with proton decoupling are used.

## Mass Spectrometry

- Instrumentation: High-resolution electrospray ionization mass spectrometry (HR-ESI-MS) is performed on an ACQUITY UPLC system coupled to a SYNAPT-G2-Si high-definition mass spectrometer.[\[5\]](#)
- ESI-MS Acquisition:
  - Ionization Mode: Positive ion mode ( $[\text{M}+\text{H}]^+$ ) is typically used.
  - Analysis: The sample is introduced into the mass spectrometer, and the mass-to-charge ratio is determined.

## Mechanism of Action: Anti-inflammatory Signaling Pathway

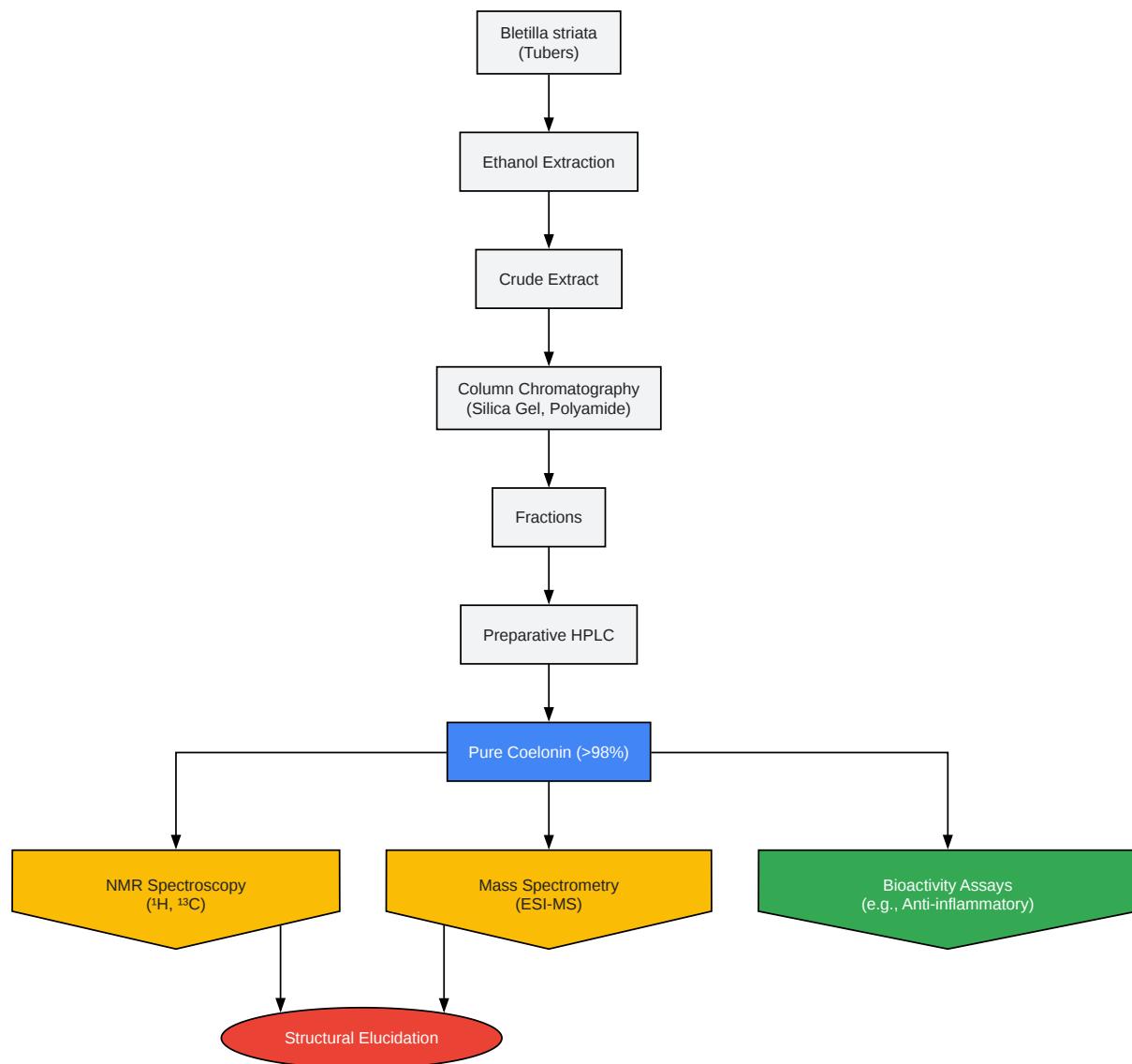
**Coelonin** exerts its anti-inflammatory effects by inhibiting the lipopolysaccharide (LPS)-induced activation of the NF- $\kappa$ B signaling pathway.[\[1\]](#)[\[3\]](#) This inhibition is mediated, at least in part, through the PTEN/AKT pathway.[\[1\]](#)[\[3\]](#) **Coelonin** has been shown to inhibit the phosphorylation of PTEN in a dose-dependent manner, which in turn negatively regulates the PI3K/AKT pathway, leading to the suppression of NF- $\kappa$ B activation.[\[3\]](#)[\[5\]](#)

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Caption: **Coelonin**'s anti-inflammatory signaling pathway.

## Experimental Workflow for Coelonin Analysis

The general workflow for the isolation and characterization of **Coelonin** involves a series of steps starting from the plant material to the final structural and bioactivity assessment.

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Caption: Experimental workflow for **Coelomin** analysis.

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## References

- 1. Coelonin, an Anti-Inflammation Active Component of *Bletilla striata* and Its Potential Mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Coelonin, an active component extract from *Bletilla striata* (Thunb.) Reichb.f., alleviates lipopolysaccharide-induced acute lung injury by increasing the expression of non-coding RNA Gm27505 and inhibiting the M1 polarization of macrophages caused by inflammatory responses - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Coelonin, an Anti-Inflammation Active Component of *Bletilla striata* and Its Potential Mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
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